Solubility and Stability of N-hydroxy-3-phenylpropanamide: A Comprehensive Technical Guide

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Compound of Interest	
Compound Name:	*N-hydroxy-3-phenylpropanamide*
CAS No.:	*17698-11-2*
Cat. No.:	*B099599*

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Abstract

N-hydroxy-3-phenylpropanamide is a hydroxamic acid derivative of significant interest in medicinal chemistry, potentially as a building block for targeted therapeutics like histone deacetylase (HDAC) inhibitors. The successful development of any new chemical entity hinges on a thorough understanding of its fundamental physicochemical properties. This guide provides a comprehensive framework for characterizing the solubility and stability of **N-hydroxy-3-phenylpropanamide**. It moves beyond a simple recitation of facts to explain the underlying chemical principles and provides detailed, field-proven protocols for empirical determination. This document is intended to empower researchers to generate reliable and reproducible data, forming a solid foundation for formulation, preclinical, and clinical development.

Introduction: The Critical Role of Physicochemical Characterization

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N-hydroxy-3-phenylpropanamide belongs to the class of hydroxamic acids, a group of compounds known for their potent metal-chelating abilities and, consequently, their activity as enzyme inhibitors.[1][2] The journey from a promising lead compound to a viable drug candidate is fraught with challenges, many of which can be predicted and mitigated by early and robust physicochemical profiling. Solubility and stability are not mere data points; they are critical determinants of a drug's bioavailability, manufacturability, and shelf-life.

- Solubility dictates the maximum concentration of a drug that can be achieved in solution, directly impacting its absorption and the feasibility of developing liquid dosage forms. Poor aqueous solubility is a leading cause of failure in drug development.[3]
- Stability determines the compound's susceptibility to degradation under various environmental conditions (pH, temperature, light). An unstable compound can lead to loss of potency and the formation of potentially toxic degradants.

This guide provides the theoretical basis and practical methodologies for a comprehensive assessment of **N-hydroxy-3-phenylpropanamide**'s solubility and stability profile.

Molecular Structure and Physicochemical Properties

Understanding the constituent parts of **N-hydroxy-3-phenylpropanamide** allows us to anticipate its behavior.

Property	Value	Source
Molecular Formula	$C_9H_{11}NO_2$	[4]
Molecular Weight	165.19 g/mol	[4]
IUPAC Name	N-hydroxy-3-phenylpropanamide	[4]
Structure		

Key Functional Groups and Their Influence:

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- Hydroxamic Acid (-C(=O)N-OH): This is the defining functional group. It is weakly acidic, with a pKa typically in the range of 8.5 to 9.5.[5] This means the compound's charge state and, therefore, its solubility will be highly dependent on the pH of the medium. In alkaline solutions, it deprotonates to form the more soluble hydroxamate anion.[5] This group is also the primary site of chemical instability.

- Phenyl Ring: This bulky, non-polar group contributes to the molecule's lipophilicity (hydrophobicity). It will generally decrease solubility in aqueous media but may enhance it in non-polar organic solvents.

- Propanamide Linker: This flexible alkyl chain provides spacing between the phenyl ring and the hydroxamic acid group. While amides can participate in hydrogen bonding, their overall contribution to water solubility is often limited compared to alcohols or acids.[6]

Comprehensive Solubility Assessment

A multi-faceted approach is required to build a complete picture of the compound's solubility.

Theoretical Framework: Factors Governing Solubility

The solubility of **N-hydroxy-3-phenylpropanamide** is a dynamic equilibrium that is influenced by several factors:

- Solvent Polarity: The principle of "like dissolves like" is paramount. The presence of both polar (hydroxamic acid) and non-polar (phenyl ring) moieties suggests that solubility will be variable across different solvents. Aprotic polar solvents like Dimethylformamide (DMF) and Dimethyl Sulfoxide (DMSO) are often effective for compounds with amide groups.[7][8]

- pH: As a weak acid, the solubility of **N-hydroxy-3-phenylpropanamide** in aqueous media is expected to increase significantly as the pH rises above its pKa, due to the formation of the ionized and more polar hydroxamate salt.[5]

- Temperature: For most solid solutes, the dissolution process is endothermic, meaning solubility increases with temperature.[3] This relationship should be empirically determined as it is critical for manufacturing and storage decisions.

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Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining equilibrium solubility. It measures the concentration of a saturated solution after a state of equilibrium has been reached between the dissolved and undissolved compound.

Objective: To determine the equilibrium solubility of **N-hydroxy-3-phenylpropanamide** in a panel of pharmaceutically relevant solvents at controlled temperatures.

Materials:

- **N-hydroxy-3-phenylpropanamide** (solid, verified purity)
- Selected solvents (e.g., Water, 0.1 M HCl, pH 7.4 Phosphate Buffer, Ethanol, Methanol, Acetonitrile, DMSO, Propylene Glycol)
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker with temperature control
- Syringe filters (0.22 µm, PTFE or other solvent-compatible material)
- Calibrated analytical balance
- Validated HPLC-UV or HPLC-MS/MS method for quantification[9]

Procedure:

- Preparation: Add an excess amount of solid **N-hydroxy-3-phenylpropanamide** to a series of vials (e.g., 5-10 mg in 1 mL of solvent). The key is to ensure solid material remains visible at the end of the experiment, confirming saturation.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C and 37 °C) and agitation speed (e.g., 150 rpm).
- Time to Equilibrium: Allow the samples to equilibrate for a sufficient period. For many compounds, 24-48 hours is adequate. It is crucial to confirm that equilibrium has been

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reached by taking measurements at successive time points (e.g., 24, 48, and 72 hours) until the concentration in solution remains constant.

- Sample Collection: Once at equilibrium, allow the vials to stand undisturbed for at least 30 minutes to let the excess solid settle.
- Filtration: Carefully withdraw an aliquot from the supernatant using a syringe. Immediately pass the solution through a 0.22 µm syringe filter into a clean vial. This step is critical to remove all undissolved particles. Causality Note: Failure to filter properly is a common source of erroneously high solubility values.
- Dilution & Quantification: Dilute the filtrate with a suitable mobile phase to a concentration that falls within the linear range of the calibrated HPLC method. Analyze the sample to determine the concentration.
- Data Reporting: Express solubility in both mg/mL and moles/L (Molarity).

Data Presentation: Summarizing Solubility Results

Quantitative data should be organized for clarity and easy comparison.

Table 1: Equilibrium Solubility of **N-hydroxy-3-phenylpropanamide**

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (M)
Purified Water	25	Experimental Value	Calculated Value
0.1 M HCl	25	Experimental Value	Calculated Value
pH 7.4 Buffer	25	Experimental Value	Calculated Value
Ethanol	25	Experimental Value	Calculated Value
DMSO	25	Experimental Value	Calculated Value
Purified Water	37	Experimental Value	Calculated Value
pH 7.4 Buffer	37	Experimental Value	Calculated Value

Comprehensive Stability Assessment

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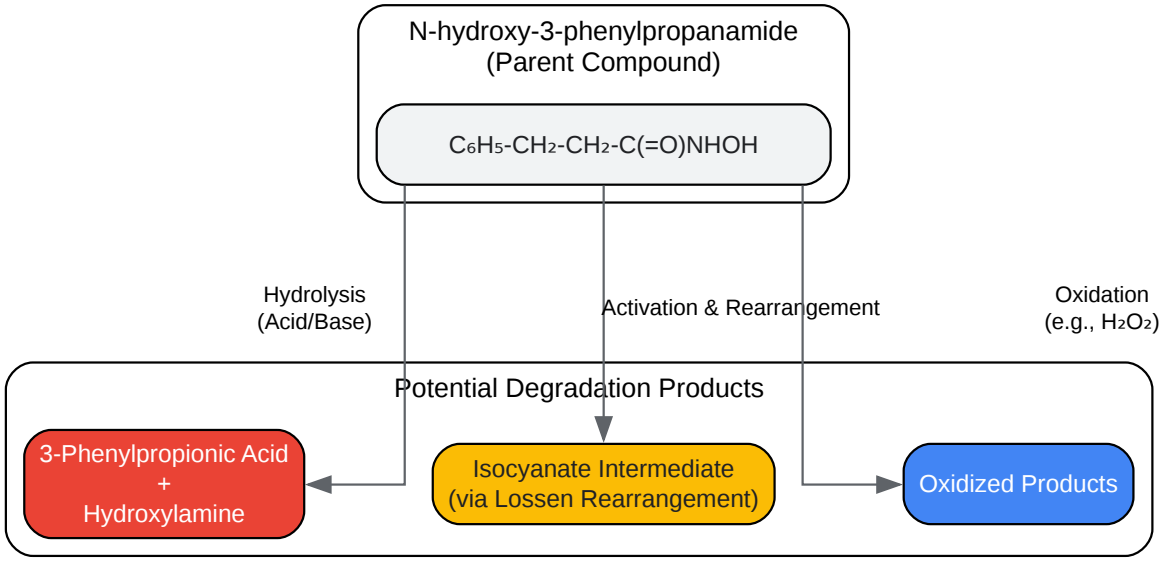
Stability testing is essential to identify conditions that may lead to degradation and to elucidate the resulting degradation products.

Theoretical Degradation Pathways

Hydroxamic acids are known to be reactive and can degrade through several mechanisms.[5] A proactive understanding of these pathways is crucial for developing a stability-indicating analytical method.

- Hydrolysis: The amide bond can be susceptible to hydrolysis under strongly acidic or basic conditions, breaking the molecule into 3-phenylpropionic acid and hydroxylamine.
- Lossen Rearrangement: A classic reaction of hydroxamic acids, this pathway involves the formation of an O-acyl derivative followed by rearrangement to an isocyanate.[10] This is a significant concern as it fundamentally alters the molecule's structure and activity.
- Oxidation: The N-hydroxy moiety can be susceptible to oxidation, leading to various degradation products.
- Photodegradation: Aromatic systems and reactive functional groups can absorb UV light, leading to photochemical degradation.



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Caption: Potential degradation pathways for **N-hydroxy-3-phenylpropanamide**.

Experimental Protocol: Forced Degradation Study

Forced degradation (or stress testing) is an essential part of drug development that exposes the compound to harsh conditions to rapidly identify likely degradation pathways and products. This data is critical for developing a stability-indicating analytical method.

Objective: To evaluate the stability of **N-hydroxy-3-phenylpropanamide** under various stress conditions and identify major degradation products.

Materials:

- Stock solution of **N-hydroxy-3-phenylpropanamide** in a suitable solvent (e.g., acetonitrile or methanol)
- Acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), and oxidizing agents (e.g., 3% H_2O_2)
- Photostability chamber
- Oven for thermal stress
- Validated stability-indicating HPLC-UV/MS method

Procedure:

- Sample Preparation: For each condition, prepare a solution of **N-hydroxy-3-phenylpropanamide** at a known concentration (e.g., 0.1 mg/mL).
  - Acid Hydrolysis: Mix with 0.1 M HCl.
  - Base Hydrolysis: Mix with 0.1 M NaOH.
  - Oxidative Degradation: Mix with 3% H_2O_2.
  - Thermal Degradation: Store a solution (in a neutral buffer) and solid sample in an oven at an elevated temperature (e.g., 60 °C).

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  - Photostability: Expose a solution and solid sample to light in a photostability chamber according to ICH Q1B guidelines.

- Control Samples: Prepare control samples stored at a protected condition (e.g., 4 °C in the dark) for each time point.

- Time Points: Analyze the samples at initial (t=0) and subsequent time points (e.g., 2, 8, 24, 48 hours). The duration may need to be adjusted based on the compound's lability. Trustworthiness Note: The goal is to achieve partial degradation (e.g., 10-30%), not complete degradation, to allow for clear analysis of both the parent compound and its degradants.

- Analysis:

  - Analyze all samples using a stability-indicating HPLC method. This method must be able to resolve the parent peak from all degradation product peaks, as well as from any peaks originating from the stress reagents.

  - Use HPLC with mass spectrometry (MS) detection to obtain mass information on the degradation products, which helps in their structural elucidation.

- Data Reporting: Report the percentage of the parent compound remaining at each time point and note the relative peak areas of any major degradation products.

Data Presentation: Summarizing Stability Results

Table 2: Forced Degradation Study of **N-hydroxy-3-phenylpropanamide**

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Stress Condition	Time (hours)	% Parent Compound Remaining	Major Degradant Peaks (Retention Time)
0.1 M HCl (60 °C)	0	100	-
	24	Experimental Value	Experimental Value
0.1 M NaOH (RT)	0	100	-
	8	Experimental Value	Experimental Value
3% H_2O_2 (RT)	0	100	-
	24	Experimental Value	Experimental Value
Thermal (60 °C, solid)	0	100	-
	48	Experimental Value	Experimental Value
Photolytic (ICH Q1B)	0	100	-
	24	Experimental Value	Experimental Value

Analytical Workflow and Methodologies

A robust and validated analytical method is the cornerstone of reliable solubility and stability data. High-Performance Liquid Chromatography (HPLC) is the technique of choice.[11]

Workflow Overview:

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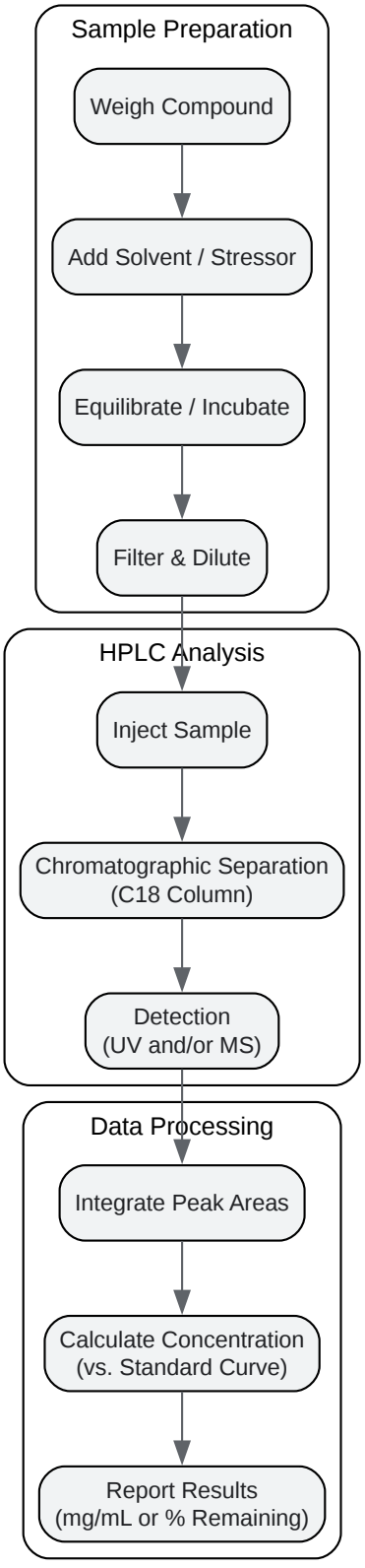

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Caption: General workflow for solubility and stability sample analysis.

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Method Development Considerations (HPLC):

- Column: A reversed-phase C18 column is a common starting point for a molecule of this polarity.
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically used to ensure good separation of the parent compound from any potential impurities or degradants.
- Detection: UV detection is suitable for quantification, provided the compound has a chromophore (the phenyl ring serves this purpose). The detection wavelength should be set to the absorbance maximum (λmax) of **N-hydroxy-3-phenylpropanamide**. Mass spectrometry (MS) should be used in parallel during stability studies to identify unknown degradation products.[12]
- Validation: The analytical method must be validated for specificity, linearity, accuracy, precision, and range to ensure the trustworthiness of the data generated.

Conclusion and Forward Look

This guide outlines a systematic and scientifically rigorous approach to characterizing the solubility and stability of **N-hydroxy-3-phenylpropanamide**. While specific data for this molecule is not widely published, the principles and protocols detailed here provide a clear roadmap for researchers to generate this critical information. By understanding the influence of the hydroxamic acid and phenyl moieties, anticipating potential degradation pathways, and employing validated analytical techniques, drug development professionals can build a robust data package. This foundational knowledge is indispensable for guiding formulation strategies, ensuring product quality, and ultimately, accelerating the translation of a promising chemical entity into a safe and effective therapeutic.

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